

Essential Safety and Logistical Information for Handling SQ 11,447

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Compound of Interest

Compound Name: SQ 11,447
CAS No.: 33406-68-7
Cat. No.: B1218931

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, operation, and disposal of **SQ 11,447**. Given the absence of a specific Safety Data Sheet (SDS) for this compound, the following procedures are based on general best practices for handling novel chemical entities and data from structurally related compounds. A thorough risk assessment should be conducted before commencing any work.

Chemical Identification

Identifier	Value
Chemical Name	1-[2-[3-(dimethylamino)propylsulfanyl]phenyl]-3-methylurea[1]
Synonym	SQ 11,447
CAS Number	33406-68-7[1]
Molecular Formula	C13H21N3OS[1]
Molecular Weight	267.39 g/mol [1]

Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data for **SQ 11,447**, a cautious approach to personal protection is mandatory. The following PPE is recommended at a minimum:

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves. Change frequently, especially after direct contact.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Body Protection	Laboratory coat	Fully buttoned. Consider a chemically resistant apron for larger quantities.
Respiratory Protection	Fume hood	All handling of solid or solutions of SQ 11,447 should be performed in a certified chemical fume hood to avoid inhalation.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure a calibrated analytical balance is located within a fume hood or a ventilated balance enclosure.
- Prepare all necessary solvents and equipment before handling the compound.
- Verify that the chemical fume hood is functioning correctly.

2. Weighing and Solution Preparation:

- Handle the solid compound exclusively within the fume hood.
- Use appropriate tools (e.g., spatulas) to handle the solid. Avoid creating dust.
- When preparing solutions, add the solvent to the solid slowly to prevent splashing.

3. Experimental Use:

- Keep all containers with **SQ 11,447** clearly labeled and sealed when not in use.
- Conduct all reactions and manipulations within the fume hood.
- Avoid direct contact with the skin and eyes.

4. Spill and Emergency Procedures:

- Small Spills: Absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Large Spills: Evacuate the area and contact the institutional safety office.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.

- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

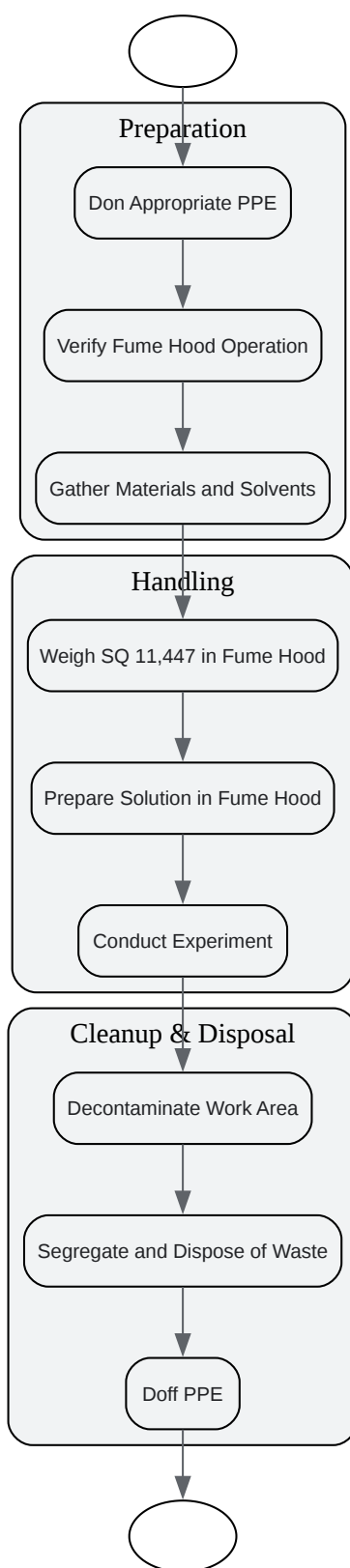
All waste containing **SQ 11,447** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Collect in a clearly labeled, sealed, and puncture-proof container.
Liquid Waste	Collect in a labeled, sealed, and chemically compatible waste container. Do not mix with incompatible waste streams.
Contaminated PPE	Dispose of as solid chemical waste.

Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow

The following diagram outlines a general workflow for handling **SQ 11,447** in a laboratory setting.



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Caption: General laboratory workflow for handling **SQ 11,447**.

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References

- 1. SQ 11447 | C₁₃H₂₁N₃OS | CID 193155 - PubChem [pubchem.ncbi.nlm.nih.gov]
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